

N-Methylbenzo[d]oxazol-2-amine stability and storage conditions

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Compound of Interest

Compound Name: N-Methylbenzo[d]oxazol-2-amine

Cat. No.: B034686

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Technical Support Center: N-Methylbenzo[d]oxazol-2-amine

This technical support center provides essential information on the stability and storage of **N-Methylbenzo[d]oxazol-2-amine**, alongside troubleshooting guidance for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **N-Methylbenzo[d]oxazol-2-amine** powder?

For long-term storage, it is recommended to store **N-Methylbenzo[d]oxazol-2-amine** as a powder at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]

Q2: How should I store stock solutions of **N-Methylbenzo[d]oxazol-2-amine**?

Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2]} It is advisable to use the solution within these periods to ensure stability and efficacy.

Q3: Is **N-Methylbenzo[d]oxazol-2-amine** stable at room temperature?

N-Methylbenzo[d]oxazol-2-amine is stable at ambient temperatures for a few days, which is sufficient for ordinary shipping and handling at room temperature in the continental US;

however, this may vary in other locations.[1][2] For long-term storage, adhere to the recommended refrigerated or frozen conditions.

Q4: What is the appearance of **N-Methylbenzo[d]oxazol-2-amine**?

It typically exists as a solid at room temperature.[1]

Q5: In what solvents is **N-Methylbenzo[d]oxazol-2-amine** soluble?

N-Methylbenzo[d]oxazol-2-amine is typically soluble in DMSO (e.g., 10 mM).[1] For in vivo studies, various formulations can be prepared, such as dissolving in PEG400 or suspending in carboxymethyl cellulose.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the compound (powder and stock solutions) is stored at the correct temperatures and within the recommended timeframes. Prepare fresh stock solutions if the storage period has been exceeded.
Repeated freeze-thaw cycles of stock solutions.	Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing.	
Difficulty dissolving the compound	Incorrect solvent or concentration.	N-Methylbenzo[d]oxazol-2-amine is known to be soluble in DMSO.[1] For aqueous solutions, specialized formulations with agents like PEG300 and Tween 80 may be necessary.[1]
Low purity of the compound.	Verify the purity of your compound. A recent study evaluated its purity using High-Performance Liquid Chromatography (HPLC).[3]	

Storage Conditions Summary

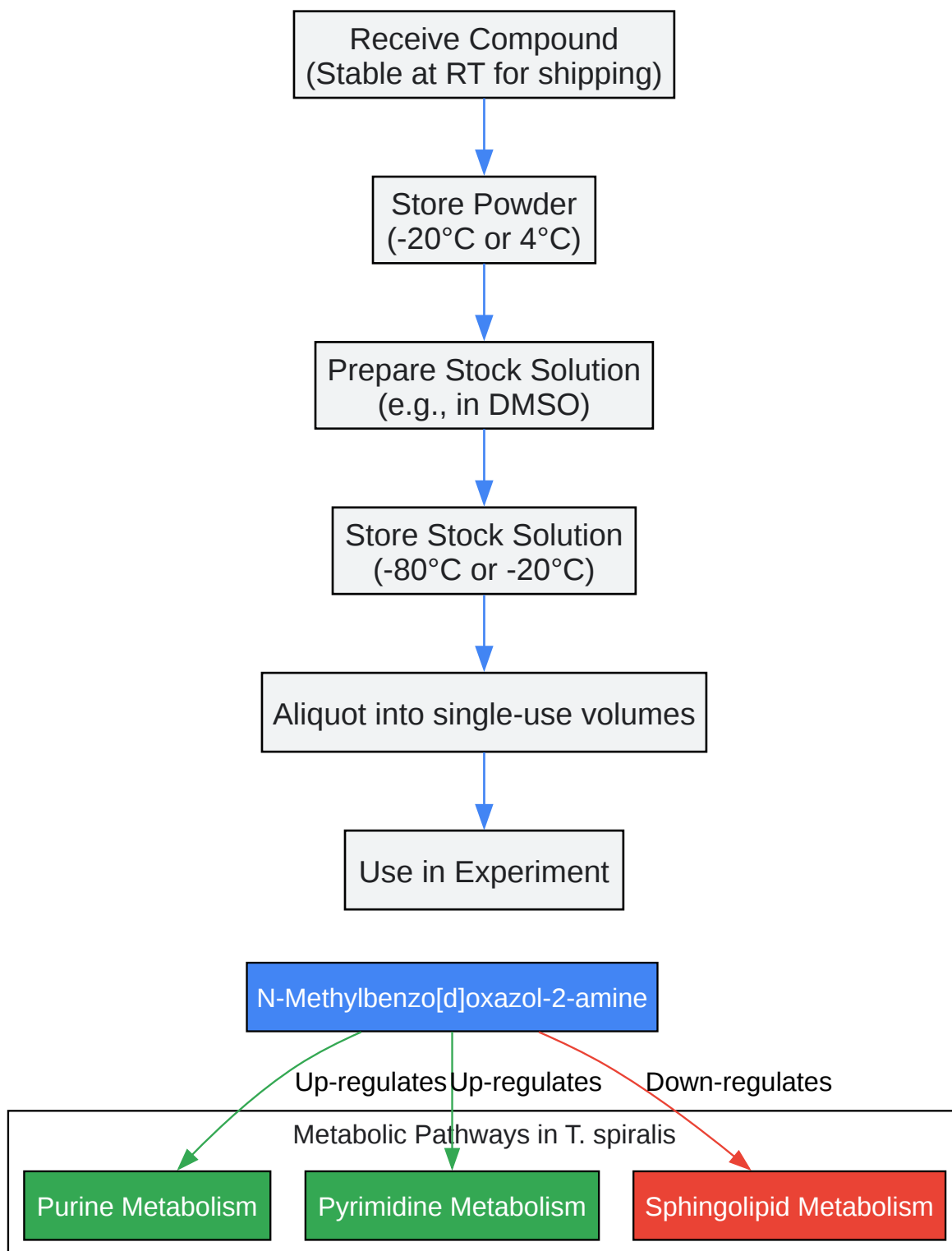
Form	Storage Temperature	Duration
Powder	-20°C	3 years[1]
4°C	2 years[1]	
Stock Solution	-80°C	6 months[1][2]
-20°C	1 month[1][2]	

Experimental Protocols & Workflows

Protocol: Preparation of Stock Solutions

A precise method for preparing a DMSO stock solution involves pre-dissolving a specific weight of the drug in a calculated volume of DMSO to achieve the desired stock solution concentration.^[1] For in vivo formulations, a common method involves taking a specific volume of the DMSO stock solution and mixing it with PEG300, followed by the addition of Tween 80 and finally ddH₂O, ensuring the solution is clear after each addition.^[1] Another in vivo formulation can be prepared by mixing the DMSO stock solution with corn oil.^[1]

Diagram: General Handling Workflow



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References

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